

# Praseodymium(III) isopropoxide safety data sheet (SDS) information

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## Compound of Interest

Compound Name: **Praseodymium(III) isopropoxide**

Cat. No.: **B095675**

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## An In-depth Technical Guide to the Safety of **Praseodymium(III) Isopropoxide**

This technical guide provides a detailed overview of the safety information for **Praseodymium(III) isopropoxide** (CAS No. 19236-14-7), compiled for researchers, scientists, and professionals in drug development. The information is based on available Safety Data Sheets (SDS) and chemical data sources.

## Chemical Identification

**Praseodymium(III) isopropoxide** is an organometallic compound featuring the rare earth element praseodymium in its +3 oxidation state.<sup>[1]</sup> It is primarily used as a precursor in the synthesis of various praseodymium-containing materials.<sup>[1]</sup>

Identifier	Value
Chemical Name	Praseodymium(III) isopropoxide <sup>[1][2]</sup>
Synonyms	Praseodymium i-propoxide, Praseodymium Tripropan-2-Olate <sup>[1][3]</sup>
CAS Number	19236-14-7 <sup>[2][3][4][5][6]</sup>
Molecular Formula	C <sub>9</sub> H <sub>21</sub> O <sub>3</sub> Pr <sup>[1][3][5][7]</sup>
Molecular Weight	318.17 g/mol <sup>[1][3][5][6]</sup>

## Physical and Chemical Properties

The compound is a solid that is sensitive to moisture and soluble in organic solvents.[\[1\]](#)[\[4\]](#)[\[6\]](#) Its reaction with moisture can lead to the formation of praseodymium hydroxide and isopropanol.  
[\[1\]](#)

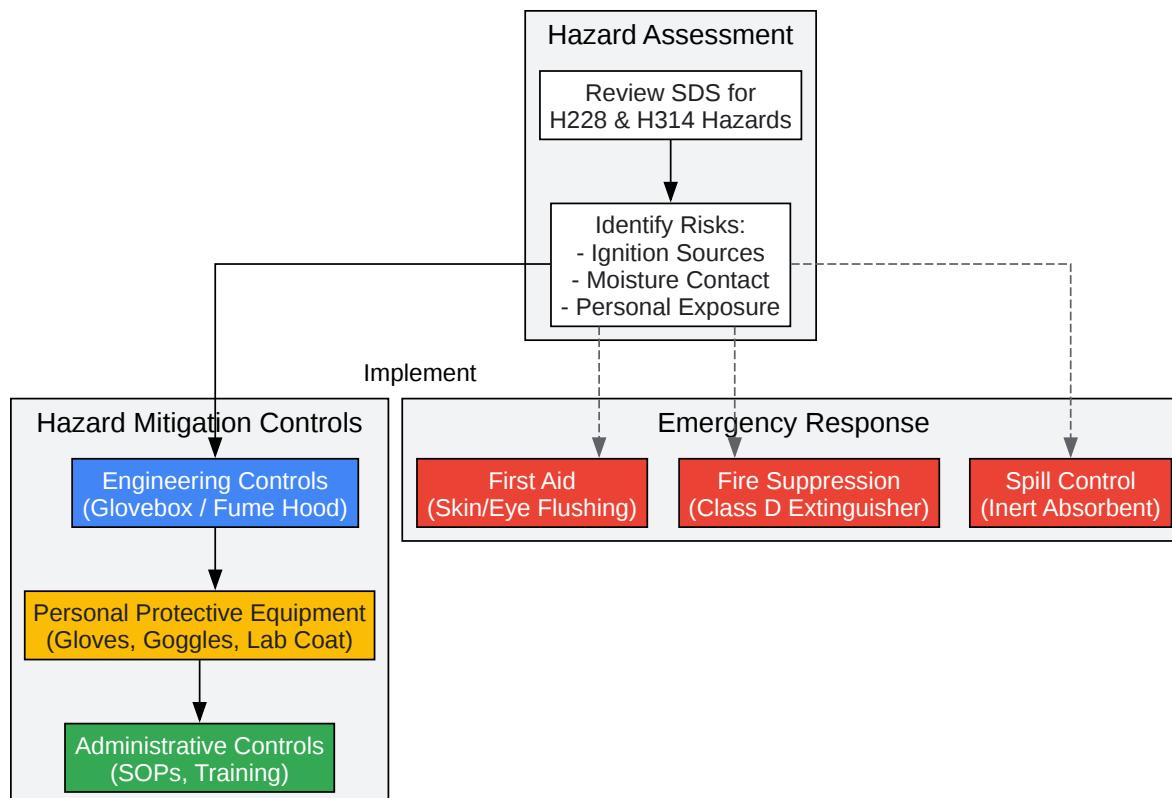
Property	Value
Appearance	Green or yellow-green powder/solid <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Sublimation Point	175°C at 0.04 mmHg vacuum <a href="#">[4]</a> <a href="#">[8]</a>
Sensitivity	Moisture sensitive <a href="#">[4]</a> <a href="#">[6]</a>

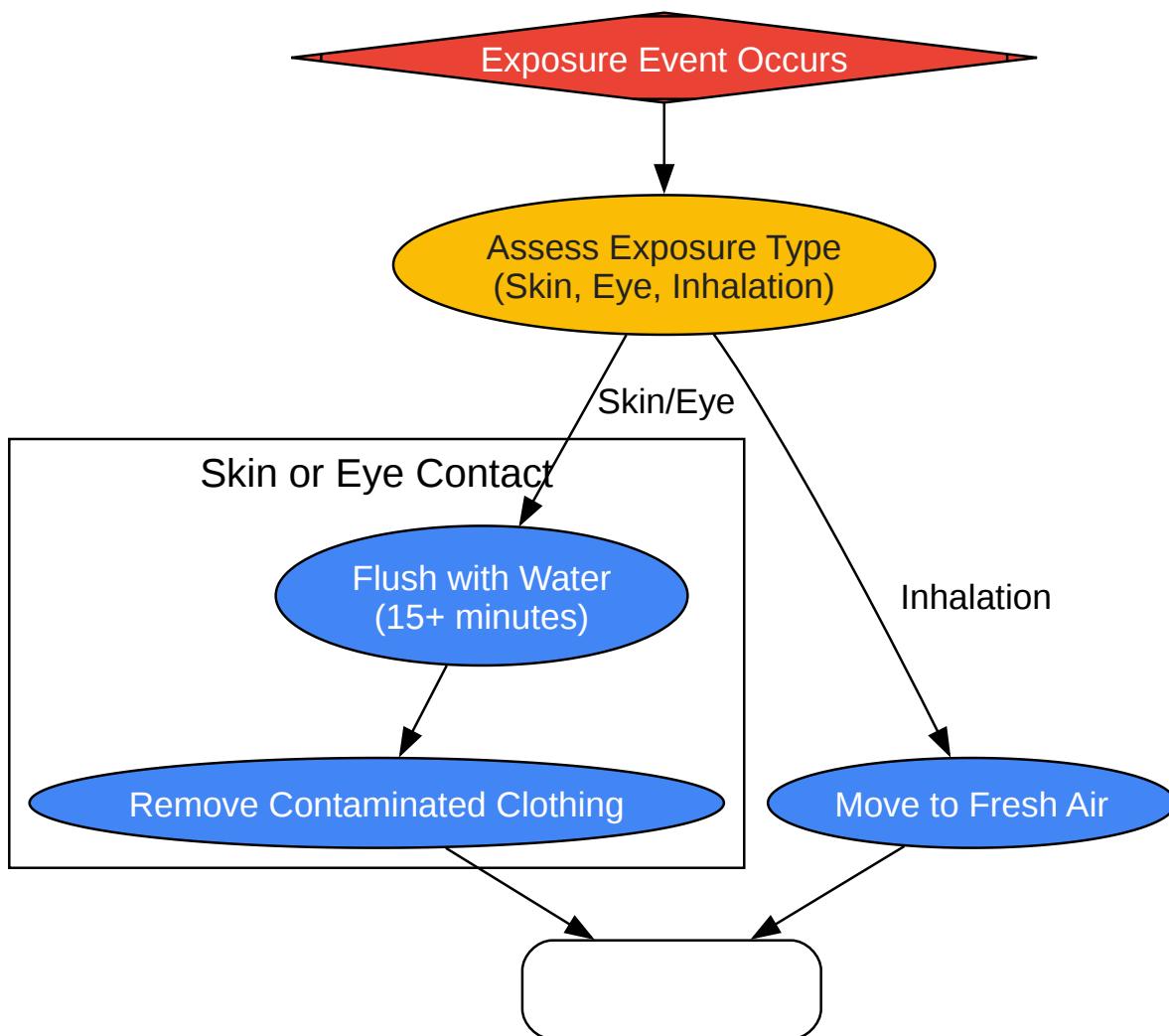
## Hazard Identification and Classification

**Praseodymium(III) isopropoxide** is classified as a hazardous substance. The primary dangers are its flammability and its corrosive effects on skin and eyes.[\[2\]](#)[\[5\]](#)

Hazard Classification	GHS Code	Signal Word & Statement
Flammable Solids	Category 1	Danger - H228: Flammable solid <a href="#">[2]</a> <a href="#">[5]</a>
Skin Corrosion	Category 1B	Danger - H314: Causes severe skin burns and eye damage <a href="#">[2]</a> <a href="#">[5]</a>

The following diagram outlines the workflow for assessing and mitigating the hazards associated with this chemical.





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